

Navigating the Synthesis and Properties of 4-Chlorodiphenylmethane: A Technical Guide

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Compound of Interest

Compound Name: 4-Chlorodiphenylmethane

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Chlorodiphenylmethane, a halogenated aromatic hydrocarbon, serves as a critical building block in the synthesis of various pharmaceutical compounds.^[1] Its structural motif, featuring two phenyl rings linked by a methylene bridge with a chlorine substituent, is a key component in several active pharmaceutical ingredients (APIs). This guide provides a comprehensive overview of the synthesis, and physical and chemical properties of **4-Chlorodiphenylmethane**, offering valuable insights for professionals in drug discovery and development. While a definitive crystal structure analysis of **4-Chlorodiphenylmethane** is not publicly available at this time, this document compiles the existing knowledge on its chemical characteristics and synthesis protocols.

Chemical Identity

Property	Value
Chemical Name	4-Chlorodiphenylmethane
Synonyms	1-Benzyl-4-chlorobenzene, p-Chlorobenzylbenzene
CAS Number	831-81-2 [2]
Molecular Formula	C ₁₃ H ₁₁ Cl [2]
Molecular Weight	202.68 g/mol [2]
InChI Key	NPOGRKGIBGKRNI-UHFFFAOYSA-N [3]
SMILES	C1=CC=C(C=C1)CC2=CC=C(C=C2)Cl [2]

Synthesis of 4-Chlorodiphenylmethane

The primary industrial method for producing **4-Chlorodiphenylmethane** is through a Friedel-Crafts alkylation reaction.[\[4\]](#) This classic organic reaction involves the electrophilic aromatic substitution of benzene with p-chlorobenzyl chloride, catalyzed by a Lewis acid such as zinc chloride.[\[4\]](#)

Experimental Protocol: Friedel-Crafts Alkylation

This protocol outlines a general procedure for the synthesis of **4-Chlorodiphenylmethane**.

Materials:

- p-Chlorobenzyl chloride
- Benzene (anhydrous)
- Zinc chloride (anhydrous)
- Hydrochloric acid (concentrated)
- Sodium bicarbonate solution (saturated)
- Brine (saturated sodium chloride solution)

- Anhydrous sodium sulfate
- Dichloromethane (or other suitable organic solvent)

Procedure:

- Reaction Setup: In a well-ventilated fume hood, equip a round-bottom flask with a dropping funnel, a condenser, and a magnetic stirrer. The apparatus should be dried to prevent moisture from interfering with the Lewis acid catalyst.
- Catalyst Suspension: Add anhydrous zinc chloride to anhydrous benzene in the reaction flask and cool the mixture to 0-5 °C using an ice bath.
- Addition of Alkylating Agent: Dissolve p-chlorobenzyl chloride in a minimal amount of anhydrous benzene and add it to the dropping funnel. Add the p-chlorobenzyl chloride solution dropwise to the stirred suspension of zinc chloride in benzene over a period of 30-60 minutes, maintaining the temperature between 0-5 °C.
- Reaction Progression: After the addition is complete, allow the reaction mixture to slowly warm to room temperature and then heat to reflux for 2-4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Work-up: Once the reaction is complete, cool the flask in an ice bath. Carefully quench the reaction by pouring the mixture over crushed ice containing concentrated hydrochloric acid. This step should be performed with caution as it will generate HCl gas.
- Extraction and Purification: Separate the organic layer. Wash the organic layer sequentially with water, saturated sodium bicarbonate solution, and brine. Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure to obtain the crude product. The crude **4-Chlorodiphenylmethane** can be further purified by vacuum distillation.

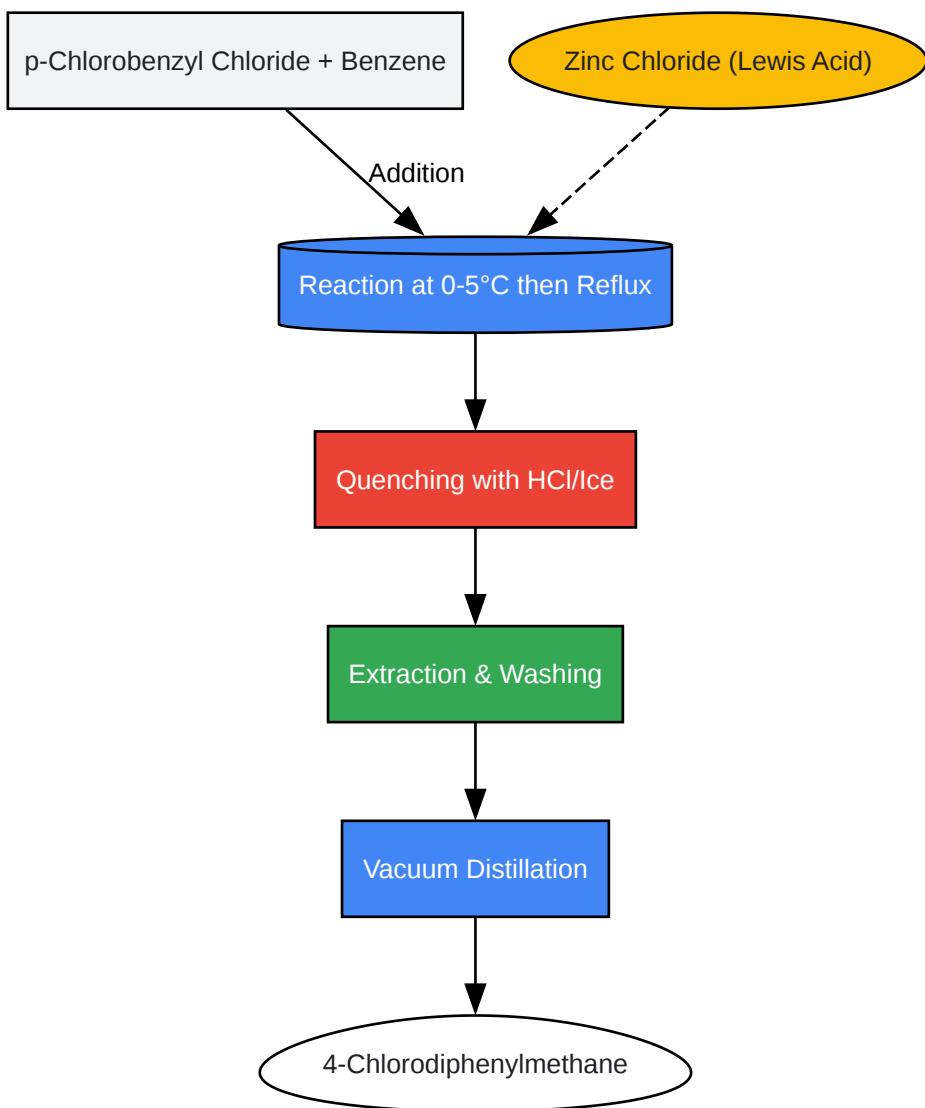
Physicochemical Properties

The following table summarizes the key physical and chemical properties of **4-Chlorodiphenylmethane**.

Property	Value	Reference(s)
Physical Form	Colorless to pale yellow oil/liquid	[2]
Melting Point	7 °C	[2]
Boiling Point	147-148 °C (at 8 mmHg) / 289.4 °C (at 760 mmHg)	[2] [5]
Density	1.11 - 1.121 g/cm ³	[2] [5]
Refractive Index	1.583	[5]
Solubility	Insoluble in water, soluble in acetone	[6]
Flash Point	122 °C	[5]

Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of **4-Chlorodiphenylmethane** via the Friedel-Crafts alkylation reaction.

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Synthesis of 4-Chlorodiphenylmethane

Conclusion and Future Outlook

4-Chlorodiphenylmethane remains a valuable intermediate in the pharmaceutical industry. While this guide provides a detailed overview of its synthesis and known properties, the absence of a published crystal structure highlights an area for further investigation. A definitive crystal structure analysis would provide invaluable data on its solid-state conformation, intermolecular interactions, and packing motifs. Such information could be instrumental for researchers in understanding its physical properties more deeply and could potentially aid in the design of new derivatives with tailored therapeutic profiles. Future work should focus on the

single-crystal X-ray diffraction of **4-Chlorodiphenylmethane** to elucidate its three-dimensional structure.

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